

Application Notes: Preparation of 15-Oxospiramilactone Stock Solution in DMSO

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Compound of Interest

Compound Name: 15-Oxospiramilactone

Cat. No.: B10837553

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Introduction

15-Oxospiramilactone, also known as S3, is a diterpenoid derivative with a molecular weight of approximately 330.4 g/mol [1]. It functions as a potent inhibitor of the mitochondria-localized deubiquitinase USP30[2][3][4][5]. By inhibiting USP30, **15-Oxospiramilactone** leads to an increase in the non-degradative ubiquitination of mitofusins (Mfn1/2), which in turn enhances mitochondrial fusion[2][4][5]. This mechanism of action makes it a valuable tool for researchers studying mitochondrial dynamics, mitophagy, and related cellular processes in various disease models, including neurodegenerative disorders and cancer[6][7].

Principle

Due to its organic nature, **15-Oxospiramilactone** exhibits poor solubility in aqueous solutions but is soluble in organic solvents like Dimethyl Sulfoxide (DMSO)[8]. Preparing a concentrated stock solution in DMSO allows for the subsequent dilution into aqueous cell culture media or assay buffers at a working concentration[9][10]. This method ensures the compound remains in solution while keeping the final concentration of DMSO low enough to prevent cellular toxicity, which is generally recommended to be below 0.5%[9][11].

Audience

These guidelines are intended for researchers, scientists, and drug development professionals working in cell biology, pharmacology, and related fields who need to prepare and use **15-Oxospiramilactone** for in vitro or in vivo studies.

Summary of Physicochemical and Handling Data

Property	Value / Recommendation	Source(s)
Molecular Formula	C ₂₀ H ₂₆ O ₄	[1]
Molecular Weight	330.4 g/mol	[1][2]
Recommended Solvent	Dimethyl Sulfoxide (DMSO), ACS Reagent Grade or higher	[8]
Typical Stock Concentration	1-20 mM	[12][13]
Storage (Solid Powder)	-20°C for long-term storage (up to 3 years suggested)	[11]
Storage (DMSO Stock)	Aliquot and store at -20°C (1 month) or -80°C (6 months)	[11][14]
Stability	Avoid repeated freeze-thaw cycles	[11][12]
Max DMSO in Cell Culture	Typically ≤ 0.5%; verify for specific cell line	[9][11]

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **15-Oxospiramilactone** in DMSO.

Materials

- **15-Oxospiramilactone** powder
- Anhydrous/ACS Grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, nuclease-free 1.5 mL or 2.0 mL microcentrifuge tubes

- Sterile, nuclease-free, low-retention pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure

- Calculations:
 - The molecular weight of **15-Oxospiramilactone** is 330.4 g/mol .
 - To prepare a 10 mM (0.010 mol/L) stock solution, calculate the required mass:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 330.4 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g})$
 - $\text{Mass (mg)} = 3.304 \text{ mg}$
- Preparation:
 - Work in a clean, sterile environment, such as a laminar flow hood, especially if the stock will be used for cell culture[9].
 - Allow the vial of **15-Oxospiramilactone** powder and the bottle of DMSO to equilibrate to room temperature before opening to prevent condensation of atmospheric water.
 - Carefully weigh out 3.304 mg of **15-Oxospiramilactone** powder using an analytical balance and transfer it into a sterile microcentrifuge tube.
- Dissolution:
 - Using a calibrated pipette, add 1.0 mL of room-temperature DMSO to the microcentrifuge tube containing the powder[9].

- Close the cap tightly and vortex the tube gently for 1-2 minutes until the solid is completely dissolved. Avoid vigorous mixing to prevent introducing air bubbles[9].
- Visually inspect the solution against a light source to ensure there are no visible particles. If dissolution is slow, brief sonication in a water bath may be used.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes[11].
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.
 - Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months)[11].

Dilution to Working Concentration

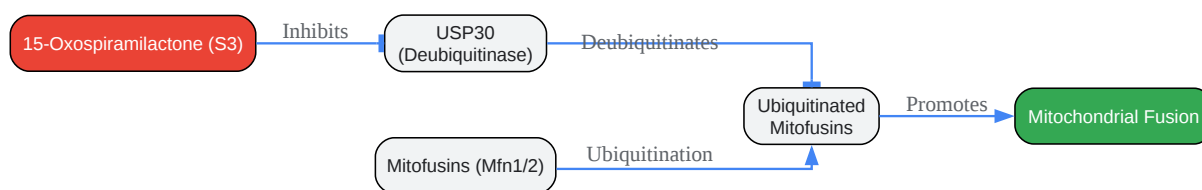
To use the stock solution, it must be diluted into your experimental medium (e.g., cell culture media, PBS).

- Example: To prepare a 10 µM working solution in 1 mL of cell culture medium:
 - Use the formula: $C_1V_1 = C_2V_2$
 - $(10 \text{ mM}) \times V_1 = (10 \text{ µM}) \times (1 \text{ mL})$
 - $(10,000 \text{ µM}) \times V_1 = (10 \text{ µM}) \times (1 \text{ mL})$
 - $V_1 = (10 \text{ µM} \times 1 \text{ mL}) / 10,000 \text{ µM} = 0.001 \text{ mL} = 1 \text{ µL}$
 - Add 1 µL of the 10 mM stock solution to 999 µL of medium.
 - The final DMSO concentration will be 0.1% (1 µL in 1000 µL).

- Always add the DMSO stock to the aqueous medium dropwise while gently mixing to prevent precipitation[9]. Prepare a vehicle control using the same final concentration of DMSO[11].

Visualizations

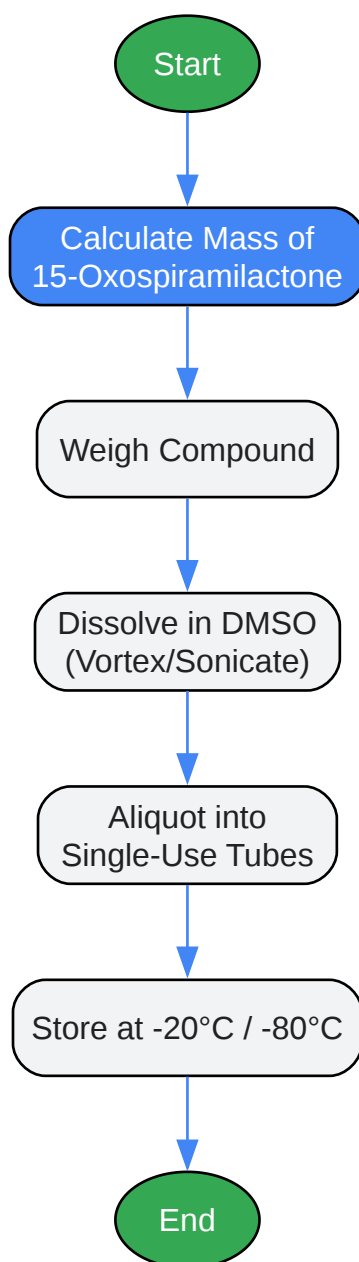
Signaling Pathway of **15-Oxospiramilactone** (S3)



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Caption: Inhibition of USP30 by **15-Oxospiramilactone** enhances mitochondrial fusion.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **15-Oxospiramilactone** stock solution in DMSO.

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